

S-Dihydrodaidzein: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *s-Dihydrodaidzein*

Cat. No.: *B10817928*

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Abstract

S-Dihydrodaidzein (S-DHD), a key metabolite of the soy isoflavone daidzein, has garnered significant scientific interest due to its potential biological activities. As an intermediate in the microbial transformation of daidzein to the more bioactive equol, S-DHD itself is reported to possess notable antioxidant and estrogen-like properties. This technical guide provides a comprehensive overview of **S-Dihydrodaidzein**, including its chemical properties, metabolic pathway, and detailed experimental protocols for its analysis and evaluation of its biological effects. Special emphasis is placed on its role in the equol biosynthesis pathway and its potential modulation of cellular signaling pathways.

Chemical and Physical Properties

S-Dihydrodaidzein is the (S)-enantiomer of dihydrodaidzein. Its fundamental chemical and physical properties are summarized in the table below for easy reference.

Property	Value	Citation(s)
CAS Number	879559-75-8	[1]
Molecular Weight	256.25 g/mol	[2][3]
Molecular Formula	C ₁₅ H ₁₂ O ₄	[2][3]
IUPAC Name	(3S)-7-hydroxy-3-(4-hydroxyphenyl)chroman-4-one	
Synonyms	(S)-Dihydrodaidzein, S-DHD	
Appearance	Solid	
Solubility	Soluble in DMSO	[1]

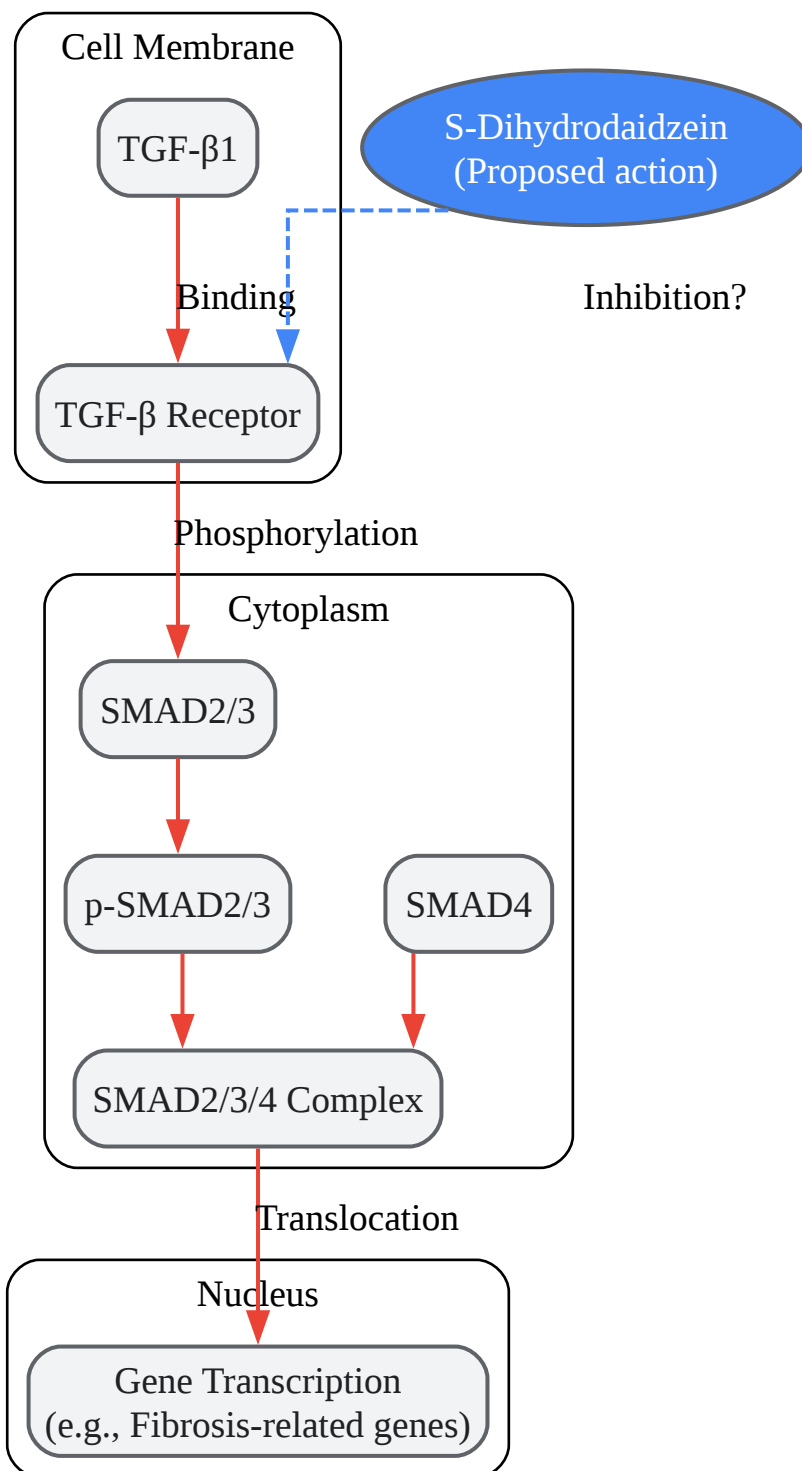
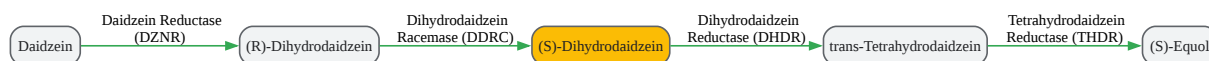
Biosynthesis and Metabolism

S-Dihydrodaidzein is not typically found in dietary sources but is a product of intestinal microbial metabolism of daidzein, an isoflavone abundant in soy products. The metabolic pathway leading to S-DHD is a critical step in the biosynthesis of (S)-equol, a metabolite with higher estrogenic activity than its precursor.[4]

The conversion of daidzein to S-equol involves a series of enzymatic reactions carried out by specific gut bacteria. The initial step is the reduction of daidzein to dihydrodaidzein. This reaction can be followed by racemization to form **S-Dihydrodaidzein**, which is then further metabolized.

Equol Biosynthesis Pathway

The enzymatic conversion of daidzein to (S)-equol is a multi-step process involving several key enzymes produced by gut microbiota.



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